

# Dichloriodomethane: A Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: Dichloriodomethane

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This technical guide provides an in-depth overview of the key physical properties of **dichloriodomethane** ( $\text{CHCl}_2\text{I}$ ), specifically its boiling point and density. This document details the established values for these properties and outlines the standard experimental methodologies used for their determination.

## Quantitative Data Summary

The physical properties of **dichloriodomethane** are summarized in the table below for easy reference. These values are critical for a variety of applications, including reaction setup, purification, and safety protocols.

| Property      | Value     | Units           |
|---------------|-----------|-----------------|
| Boiling Point | 128 - 131 | °C              |
| Density       | 2.422     | $\text{g/cm}^3$ |

## Experimental Protocols

While specific experimental records for the determination of **dichloriodomethane**'s physical properties are not readily available in the public domain, the following sections describe the standard and widely accepted methodologies that would be employed for such a determination.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property. The most common methods for determining the boiling point of a liquid like **dichloroiodomethane** are the Thiele tube method and the distillation method.

### 1. Thiele Tube Method

This microscale method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source (e.g., Bunsen burner or hot plate), and a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Procedure:
  - A small amount of the liquid sample (a few milliliters) is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
  - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - The entire assembly is placed in a Thiele tube filled with a high-boiling point oil, ensuring the sample is fully immersed.
  - The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Heating is continued until a steady stream of bubbles is observed.
  - The heat source is then removed, and the apparatus is allowed to cool.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## 2. Simple Distillation Method

This method is suitable when a larger quantity of the liquid is available and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - The liquid sample (at least 5 mL) and a few boiling chips are placed in the distillation flask.
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
  - The liquid is heated to a gentle boil.
  - As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then enters the condenser where it is cooled and collected in the receiving flask.
  - The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid.<sup>[1][2][3]</sup>

## Determination of Density

Density is an intrinsic physical property of a substance, defined as its mass per unit volume. The density of a liquid can be determined with high accuracy using a pycnometer or more simply with a graduated cylinder and a balance.

### 1. Using a Graduated Cylinder and Balance

This method is straightforward and provides a good estimate of density.

- Apparatus: Graduated cylinder, and an electronic balance.

- Procedure:
  - The mass of a clean, dry graduated cylinder is measured and recorded.
  - A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
  - The graduated cylinder containing the liquid is reweighed, and the mass is recorded.
  - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
  - The density is then calculated by dividing the mass of the liquid by its volume.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## 2. Using a Pycnometer (Specific Gravity Bottle)

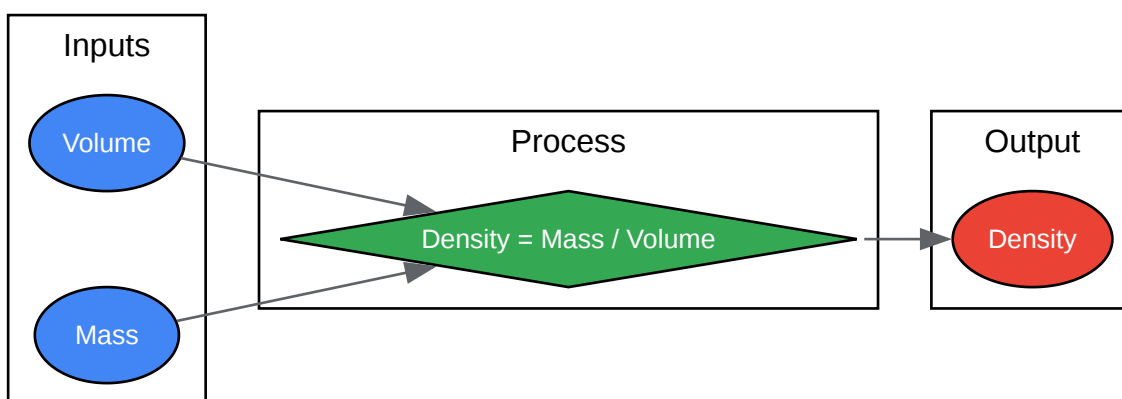
This method offers higher precision and is the standard for accurate density determination of liquids.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), electronic balance, and a constant temperature bath.
- Procedure:
  - The mass of the clean, dry, and empty pycnometer is accurately determined.
  - The pycnometer is filled with the liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
  - The filled pycnometer is weighed to determine the mass of the pycnometer and the liquid.
  - The mass of the liquid is calculated by subtraction.
  - To determine the exact volume of the pycnometer, the process is repeated with a reference liquid of known density (e.g., deionized water) at a specific temperature. The volume is calculated from the mass and known density of the reference liquid.

- The density of the sample liquid is then calculated by dividing its mass by the determined volume of the pycnometer.

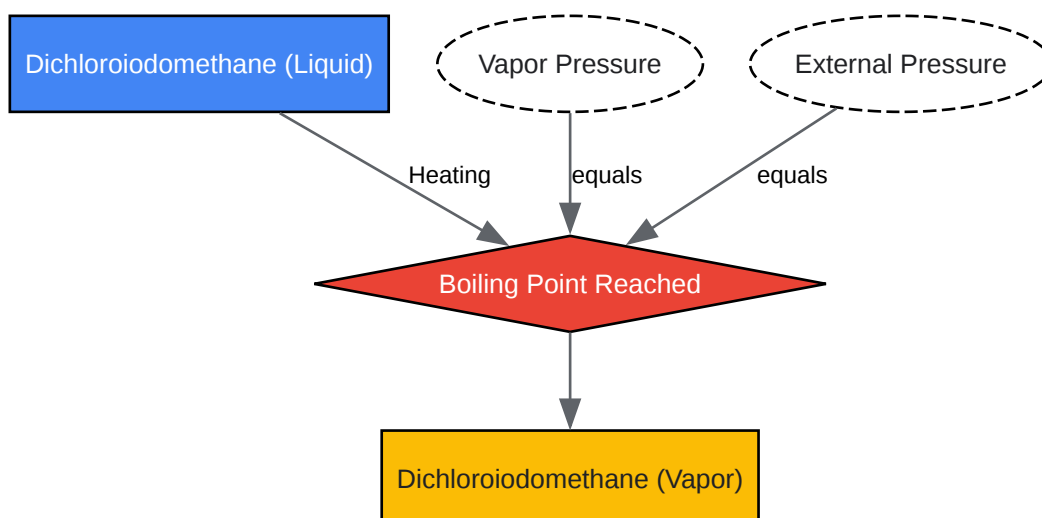
## Visualizations

The following diagrams illustrate the logical relationships in determining the physical properties discussed.



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Caption: Workflow for Density Calculation.



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Caption: Concept of Boiling Point Determination.

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